

# Technical Support Center: Neuropeptide Y (29-64)

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## Compound of Interest

Compound Name: Neuropeptide Y(29-64)

Cat. No.: B15603914

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) for dissolving Neuropeptide Y (29-64) using DMSO.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for Neuropeptide Y (29-64)?

For initial solubilization, sterile distilled water is a good starting point.<sup>[1]</sup> However, if solubility is limited, 100% DMSO is recommended for preparing a concentrated stock solution, which can then be further diluted into your aqueous experimental buffer.<sup>[1][2]</sup>

Q2: What is the solubility of Neuropeptide Y (29-64) in DMSO and water?

The solubility of Neuropeptide Y (29-64) can vary, but reported values are summarized in the table below.<sup>[3][4]</sup>

Q3: How should I prepare a stock solution of Neuropeptide Y (29-64) using DMSO?

It is recommended to first dissolve the peptide in 100% DMSO to create a stock solution.<sup>[1]</sup> This stock can then be diluted into an aqueous buffer for your experiment.<sup>[1]</sup> For in vivo studies, a multi-component solvent system is often required.<sup>[1]</sup>

Q4: Are there any special considerations when using DMSO?

Yes. It is crucial to use newly opened, anhydrous (non-hygroscopic) DMSO, as absorbed moisture can significantly impact the solubility of the peptide.[3][4][5] Also, for cellular assays, the final concentration of DMSO should be kept low (typically under 1% v/v) to avoid toxicity.[6] Peptides containing Cysteine (Cys) or Methionine (Met) can be unstable in DMSO due to oxidation.[7]

Q5: How should I store stock solutions of Neuropeptide Y (29-64)?

Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles.[1][8] For long-term storage (up to 6 months), -80°C is recommended.[1][4] For shorter-term storage (up to 1 month), -20°C is suitable.[1][4]

## Troubleshooting Guide

Issue: The lyophilized Neuropeptide Y (29-64) powder will not dissolve in my initial solvent.

- Solution 1: Change Solvent. If you are starting with water and observing poor solubility, switch to 100% DMSO to dissolve the peptide first.[1]
- Solution 2: Gentle Agitation. Vortex the solution gently to aid dissolution.[1]
- Solution 3: Sonication. Briefly sonicate the vial in a water bath for short intervals.[1][8] This can help break up aggregates.[8]
- Solution 4: Gentle Warming. Warming the solution to around 37°C may improve solubility.[8] However, avoid excessive heat.[1]

Issue: My Neuropeptide Y (29-64) solution is cloudy.

- Cause: A cloudy solution typically indicates incomplete dissolution or the formation of peptide aggregates.[1] It is not advisable to use a cloudy solution as the actual peptide concentration will be inaccurate.[1]
- Solution: Attempt the sonication or gentle warming methods described above.[1] If the solution remains cloudy, it is best to discard it and prepare a fresh solution, potentially with a different solvent system.[1]

Issue: The peptide dissolved initially in DMSO, but precipitated when I added my aqueous buffer.

- Cause 1: Saturation. You may have exceeded the solubility limit of the peptide in the final solvent mixture.
- Cause 2: pH Shift. The pH of your final solution might be close to the peptide's isoelectric point (pI), where it is least soluble.[\[1\]](#)
- Solution: When diluting the DMSO stock solution, add it slowly to the aqueous buffer while vortexing or stirring.[\[1\]](#)[\[9\]](#) This helps to ensure proper mixing and can prevent localized high concentrations that lead to precipitation.[\[9\]](#)

## Data Presentation

Table 1: Solubility of Neuropeptide Y (29-64)

Solvent	Solubility (mg/mL)	Molar Solubility (mM)	Notes
Water	≥ 46.67 <a href="#">[3]</a> <a href="#">[4]</a>	≥ 10.92 <a href="#">[3]</a>	
DMSO	16.67 <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[10]</a>	3.90 <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[10]</a>	Ultrasonic assistance may be required. Use anhydrous DMSO. <a href="#">[3]</a> <a href="#">[4]</a>

Note: "≥" indicates that the peptide is soluble at this concentration, but the saturation point may be higher. The molecular weight of Neuropeptide Y (29-64) is approximately 4272.7 g/mol .[\[3\]](#)

## Experimental Protocols

### Protocol 1: Preparation of a Stock Solution for In Vitro Use

- Allow the lyophilized Neuropeptide Y (29-64) vial to equilibrate to room temperature before opening to prevent condensation.[\[3\]](#)[\[8\]](#)
- Briefly centrifuge the vial to ensure all the powder is at the bottom.[\[8\]](#)

- Add the appropriate volume of 100% anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).[\[1\]](#)
- Gently vortex the solution.[\[1\]](#)
- If necessary, sonicate the vial in a water bath for short intervals until the peptide is fully dissolved.[\[1\]](#)
- For use, dilute this stock solution to the final working concentration with your experimental buffer.
- Aliquot the stock solution into single-use tubes and store at -20°C or -80°C.[\[1\]](#)

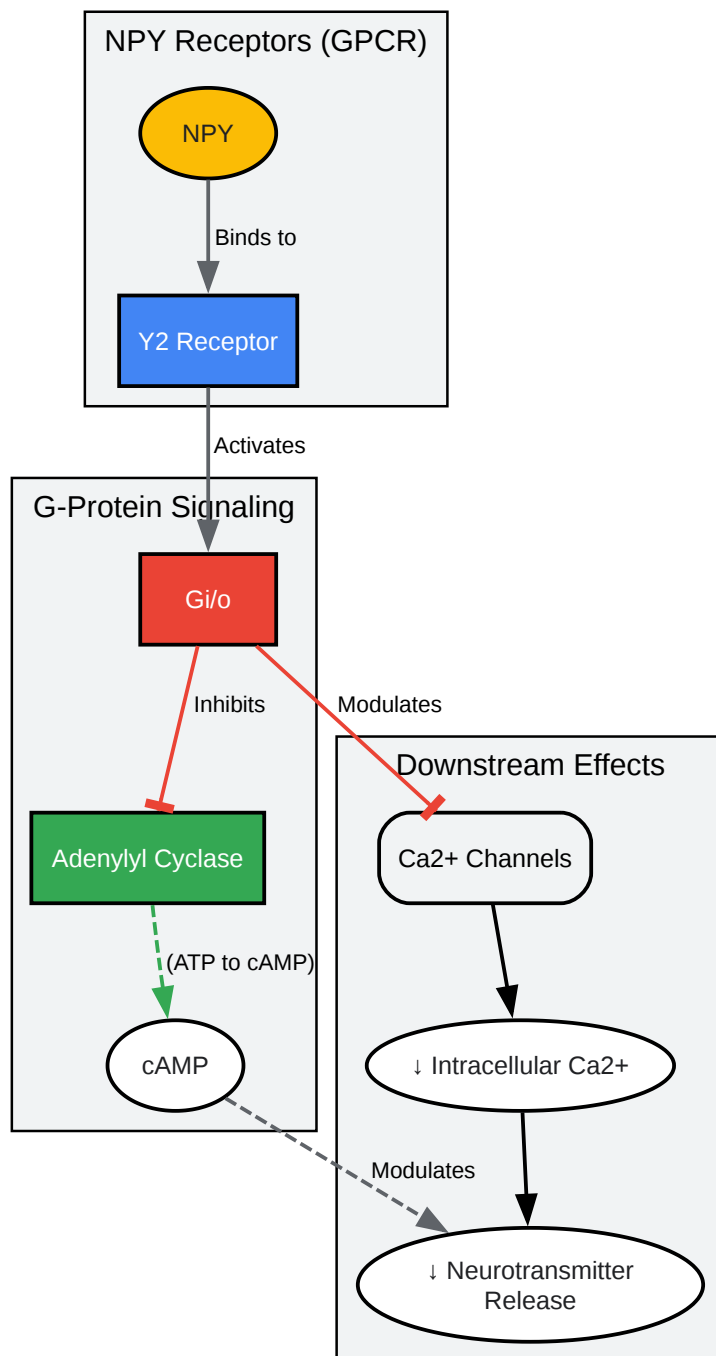
#### Protocol 2: Preparation of a Formulation for In Vivo Administration

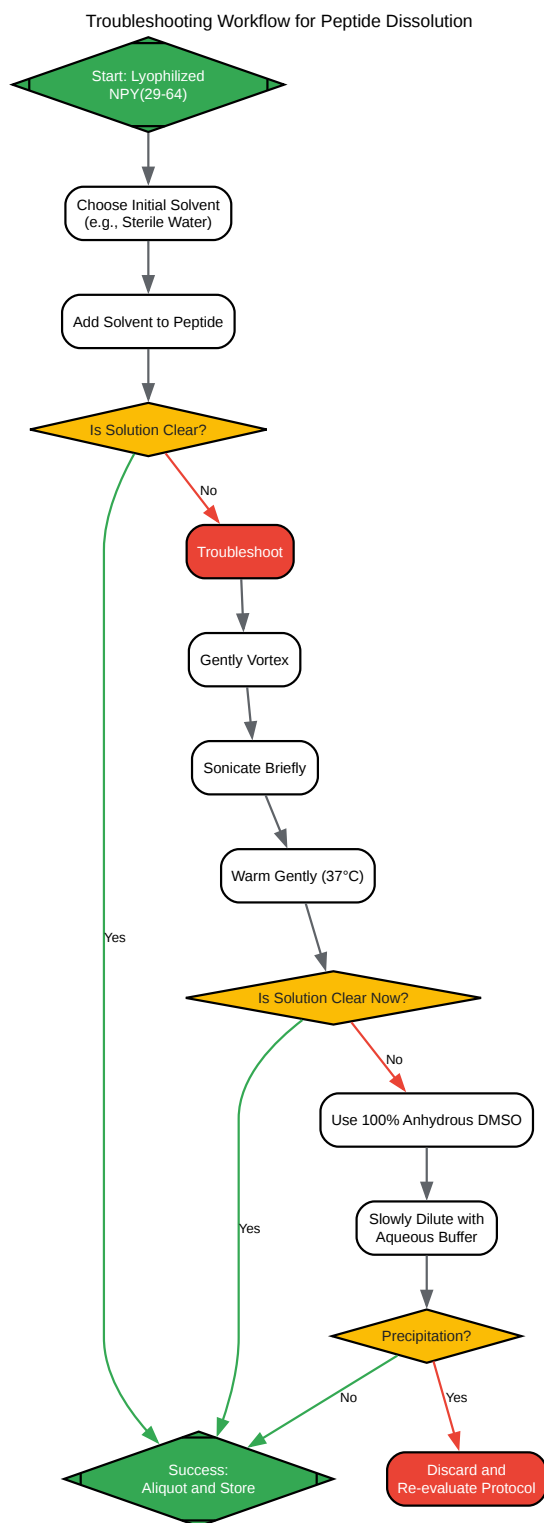
This protocol is a general guideline and may need to be optimized for your specific experimental needs.

- Prepare a concentrated stock solution of Neuropeptide Y (29-64) in 100% anhydrous DMSO as described in Protocol 1.[\[1\]](#)
- In a separate sterile tube, prepare the vehicle by combining the other solvents in the desired ratio (e.g., 40% PEG300, 5% Tween-80, and 45% saline).[\[1\]](#)
- Slowly add the DMSO stock solution to the vehicle while vortexing to ensure proper mixing and prevent precipitation.[\[1\]](#)
- The final concentration of DMSO should be kept low (typically  $\leq 10\%$ ) to minimize potential toxicity in animals.[\[1\]](#)

## Visualizations

## Neuropeptide Y (NPY) Receptor Signaling Pathway





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